

An In-depth Technical Guide to 1-Phenylcyclobutanecarboxylic Acid: Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: 1-Phenylcyclobutanecarboxylic acid

Cat. No.: B1361853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-phenylcyclobutanecarboxylic acid**, a valuable building block in organic synthesis and medicinal chemistry. This document details its discovery and historical context, modern synthetic protocols, physicochemical properties, and explores its potential biological activities.

Discovery and Historical Context

The precise first synthesis of **1-phenylcyclobutanecarboxylic acid** is not readily available in easily accessible historical literature. However, the development of synthetic routes to cyclobutane derivatives has been a significant area of organic chemistry. Early efforts in the late 19th and early 20th centuries were often met with challenges due to the inherent ring strain of the four-membered ring. The synthesis of cyclobutanecarboxylic acid itself was first reported by William Perkin, Jr. in 1883, marking a significant achievement in the synthesis of small-ring compounds.

The synthesis of 1-phenyl substituted cycloalkane carboxylic acids gained momentum in the mid-20th century. A notable related synthesis of 1-phenyl-1-cyclohexanecarboxylic acid was described by Lyle and Lyle in the Journal of the American Chemical Society in 1952. The primary route to **1-phenylcyclobutanecarboxylic acid** has historically been through the

cyclization of a phenylacetonitrile derivative with a 1,3-dihalopropane, followed by hydrolysis of the resulting nitrile. This general approach has been refined over the years to improve yields and purity.

Physicochemical Properties

1-Phenylcyclobutanecarboxylic acid is a white to off-white crystalline solid. Its key physicochemical properties are summarized in the table below.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₂	PubChem
Molecular Weight	176.21 g/mol	PubChem [1]
IUPAC Name	1-phenylcyclobutane-1-carboxylic acid	PubChem [1]
CAS Number	37828-19-6	PubChem [1]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in organic solvents such as chloroform and ether.	ChemicalBook [2]

Synthesis

The most common and well-documented method for the synthesis of **1-phenylcyclobutanecarboxylic acid** involves a two-step process: the synthesis of the intermediate 1-phenylcyclobutanecarbonitrile, followed by its hydrolysis.

Synthesis of 1-Phenylcyclobutanecarbonitrile

This step involves the alkylation of phenylacetonitrile with 1,3-dibromopropane.

Materials:

- Phenylacetonitrile

- 1,3-Dibromopropane
- Potassium hydroxide (powdered)
- Toluene
- Water
- Tetrabutylammonium bromide
- Anhydrous magnesium sulfate
- Celite

Procedure:[3]

- Suspend powdered potassium hydroxide (536 g, 9.56 mol) in a mixture of toluene (1.54 L) and water (154 mL) and heat to 45 °C.
- Add tetrabutylammonium bromide (28 g, 0.85 mol) and 1,3-dibromopropane (379 g, 1.88 mol).
- Slowly add a solution of phenylacetonitrile (200 g, 1.7 mol) in toluene (500 mL) dropwise over approximately 42 minutes. The reaction temperature will rise to 95 °C.
- After the addition is complete, heat the mixture to reflux and stir for 1 hour.
- Monitor the reaction completion by HPLC.
- Cool the reaction mixture to 20-25 °C and filter through a Celite pad.
- Wash the solid residue with toluene (1.0 L).
- Combine the filtrates and wash sequentially with water (2 x 300 mL) and brine (150 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate to yield crude 1-phenylcyclobutanecarbonitrile as an orange oil.

- Purify the crude product by vacuum distillation (boiling point 105 °C at 750 mTorr) to obtain the pure product as a colorless liquid.

Hydrolysis of 1-Phenylcyclobutanecarbonitrile to 1-Phenylcyclobutanecarboxylic Acid

The final step is the hydrolysis of the nitrile to the carboxylic acid.

Materials:

- 1-Phenylcyclobutanecarbonitrile
- Potassium hydroxide (85%)
- Ethylene glycol
- Water
- Diethyl ether
- Concentrated hydrochloric acid
- Chloroform
- Saturated saline solution
- Anhydrous magnesium sulfate

Procedure:[2]

- Dissolve 1-phenyl-1-cyclobutanecarbonitrile (5.0 g, 31.83 mmol) and potassium hydroxide (85%, 6.29 g, 95.49 mmol) in ethylene glycol (10 mL).
- Heat the reaction mixture at 185-190 °C for 6 hours under a nitrogen atmosphere.
- Monitor the reaction completion by LC-MS.
- Cool the reaction mixture and dilute with water.

- Extract the mixture with diethyl ether (3 x 10 mL) to remove any unreacted starting material.
- Acidify the aqueous layer with concentrated hydrochloric acid to a pH of less than 2.
- Extract the acidified aqueous layer with chloroform (2 x 10 mL).
- Combine the chloroform layers and wash sequentially with water and saturated saline solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 1-phenyl-1-cyclobutanecarboxylic acid.

Yield: 4.43 g (79.2%)

Biological Activity and Potential Applications

While extensive biological studies on **1-phenylcyclobutanecarboxylic acid** are limited, research on related 1-phenylcycloalkanecarboxylic acid derivatives has shown potent and selective activity as sigma 1 receptor ligands.^[4] The sigma 1 receptor is a unique intracellular protein chaperone implicated in a variety of cellular functions and is a target for therapeutic intervention in neurological disorders and other diseases.

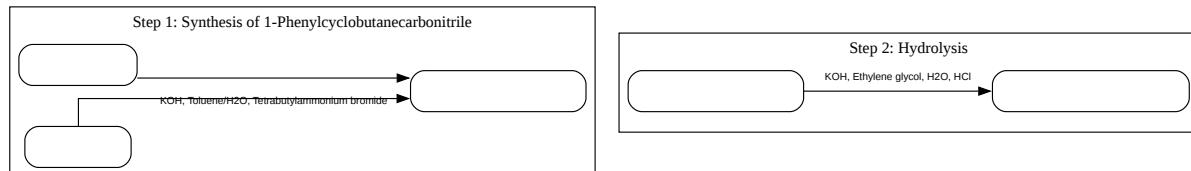
Derivatives of 1-phenylcycloalkanecarboxylic acids have been investigated for their potential as antitussive, anticonvulsant, and anti-ischemic agents.^[4] This suggests that **1-phenylcyclobutanecarboxylic acid** could serve as a valuable scaffold for the development of novel therapeutics targeting the sigma 1 receptor.

Further research is warranted to fully elucidate the pharmacological profile of **1-phenylcyclobutanecarboxylic acid** and its derivatives.

Visualizations

Synthetic Workflow

The following diagram illustrates the two-step synthesis of **1-phenylcyclobutanecarboxylic acid**.

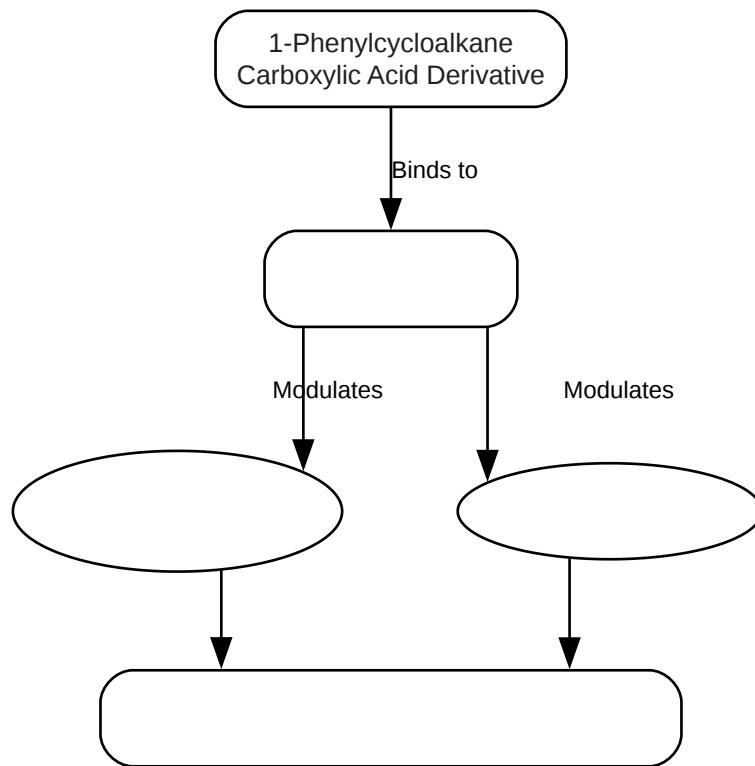


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Caption: Two-step synthesis of **1-phenylcyclobutanecarboxylic acid**.

Potential Signaling Pathway Involvement

The interaction of 1-phenylcycloalkanecarboxylic acid derivatives with the sigma 1 receptor suggests a potential role in modulating downstream signaling pathways. The sigma 1 receptor is known to influence various cellular processes, including calcium signaling and modulation of ion channels.



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